

# Essential Safety and Operational Guide for Handling LBA-3

**Author:** BenchChem Technical Support Team. **Date:** April 2026

## Compound of Interest

Compound Name: LBA-3  
Cat. No.: B12376179

[Get Quote](#)

An immediate and comprehensive guide for researchers, scientists, and drug development professionals on the safe handling, operational protocols, and disposal of **LBA-3**.

This document provides critical safety and logistical information for the handling of **LBA-3**, identified as Solstice® LBA (trans-1-chloro-3,3,3-trifluoropropene). Adherence to these guidelines is essential for ensuring a safe laboratory environment.

## Substance Identification and Properties

Solstice® LBA is a liquid halogenated olefin used as a blowing agent.<sup>[1]</sup> Its key physical and environmental properties are summarized below.

Property	Value
Chemical Name	trans-1-chloro-3,3,3-trifluoropropene
Molecular Formula	(E)CF <sub>3</sub> -CH=CClH
CAS Number	102687-65-0
Molecular Weight	130 g/mol
Boiling Point	19 °C / 66 °F
Vapor Pressure @ 20°C	106.3 kPa / 15.4 psia
Liquid Density @ 20°C	1.296 g/ml
Flash Point	None
Vapor Flame Limits	None
Global Warming Potential (GWP)	1
Ozone Depletion Potential (ODP)	~0

Source: Honeywell Solstice® LBA Datasheet[1]

## Personal Protective Equipment (PPE)

The following PPE is mandatory when handling **LBA-3** to minimize exposure and ensure personal safety.

Protection Type	Specification	Rationale
Eye/Face Protection	Chemical safety goggles or glasses as per OSHA 29 CFR 1910.133 or European Standard EN166.	To protect against splashes and vapors.
Skin Protection	Impervious gloves (inspect prior to use). Wear appropriate protective clothing to prevent skin exposure.	To prevent direct contact with the liquid.
Respiratory Protection	In case of insufficient ventilation, wear a positive-pressure supplied-air respirator (NIOSH approved). For rescue and maintenance in storage tanks, use a self-contained breathing apparatus.	Vapors are heavier than air and can displace oxygen, leading to suffocation.[2]

Source: Solstice® LBA Safety Data Sheet[2]

## Handling and Storage Procedures

Proper handling and storage are crucial to prevent accidents and maintain the integrity of the substance.

Handling:

- Ensure adequate ventilation, especially in confined areas.[2]
- Avoid contact with skin, eyes, and clothing.[2]
- Do not breathe vapors or spray mist.[2]
- Wash hands thoroughly before breaks and immediately after handling.[2]
- Keep the product and empty containers away from heat and ignition sources.[2]

- Perform filling operations only at stations with exhaust ventilation facilities.[2]

#### Storage:

- Store in a pressurized container.
- Protect from sunlight and do not expose to temperatures exceeding 55 °C.[2]
- Do not puncture or drop cylinders.[2]

## First Aid Measures

Immediate response is critical in case of accidental exposure.

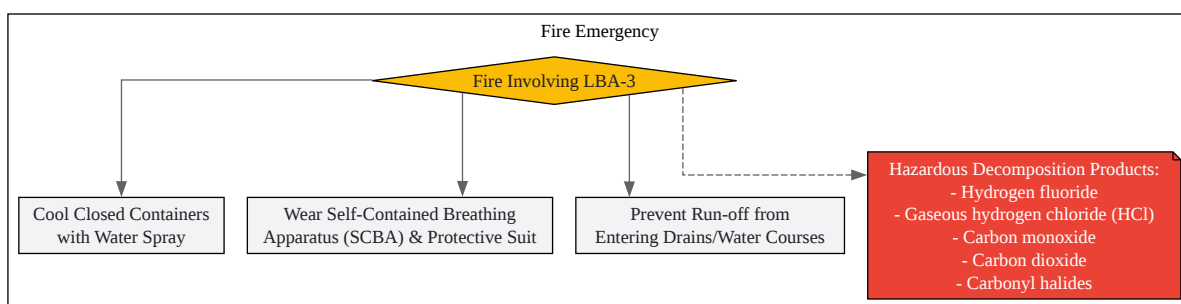
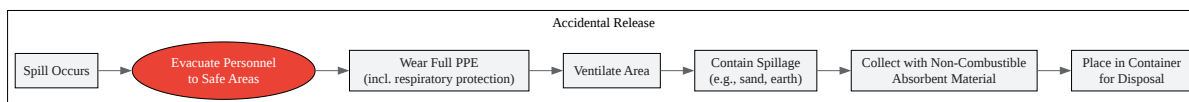
Exposure Route	First Aid Protocol
Inhalation	Move the victim to fresh air. If symptoms occur, seek medical attention.
Skin Contact	Take off all contaminated clothing immediately. Wash with plenty of water.
Eye Contact	Rinse immediately with plenty of water, also under the eyelids, for at least 15 minutes. If irritation develops or persists, call a physician.[2]
Ingestion	If the victim is fully conscious, give a cupful of water. Do not induce vomiting without medical advice. Call a physician immediately.[2]

Source: Solstice® LBA Safety Data Sheet[2]

## Accidental Release and Disposal Plan

A clear plan for managing spills and disposing of waste is essential.

Accidental Release Workflow:



[Click to download full resolution via product page](#)

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. [prod-edam.honeywell.com](http://prod-edam.honeywell.com) [prod-edam.honeywell.com]
- 2. [downloads.regulations.gov](http://downloads.regulations.gov) [downloads.regulations.gov]
- To cite this document: BenchChem. [Essential Safety and Operational Guide for Handling LBA-3]. BenchChem, [2026]. [Online PDF]. Available at:

[\[https://www.benchchem.com/product/b12376179/docs#essential-safety-and-operational-guide-for-handling-lba-3\]](https://www.benchchem.com/product/b12376179/docs#essential-safety-and-operational-guide-for-handling-lba-3)

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)

[Contact our Ph.D. Support Team for a compatibility check](#)